

Technical Guide: 1,4-Dichlorobenzene-d4 (CAS: 3855-82-1)

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Compound of Interest

Compound Name: 1,4-Dichlorobenzene-d4

Cat. No.: B151393

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,4-Dichlorobenzene-d4** (CAS: 3855-82-1), a deuterated analogue of 1,4-Dichlorobenzene. This document compiles essential information on its chemical and physical properties, safety and handling, and primary applications, with a focus on its role as an internal standard in analytical chemistry.

Core Compound Information

1,4-Dichlorobenzene-d4 is a stable, isotopically labeled form of 1,4-dichlorobenzene, where the four hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for quantitative analysis using mass spectrometry-based methods, as it is chemically similar to the analyte but has a distinct mass. [\[1\]](#)

Synonyms:

- 1,4-dichloro-2,3,5,6-tetradeuteriobenzene [\[2\]](#)
- Benzene-d4, 1,4-dichloro-
- p-Dichlorobenzene-d4
- Tetradeutero-1,4-dichlorobenzene [\[3\]](#)

Physicochemical Properties

A summary of the key physical and chemical properties of **1,4-Dichlorobenzene-d4** is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₆ D ₄ Cl ₂	[4]
Molecular Weight	151.03 g/mol	[3]
CAS Number	3855-82-1	[2]
Appearance	Colorless hygroscopic crystals	[2]
Melting Point	52-54 °C	[5]
Boiling Point	173 °C	[5]
Solubility	Insoluble in water; soluble in organic solvents such as methanol.	[6] [7]
Purity	Typically ≥98%	[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and quantification of **1,4-Dichlorobenzene-d4**.

Spectroscopic Data	Key Information	Reference(s)
Mass Spectrometry (GC-MS)	Characteristic mass-to-charge ratios (m/z) for identification and quantification.	[2] [4]
Infrared (IR) Spectroscopy	Provides information on the vibrational modes of the molecule.	[2]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Used to confirm the deuteration pattern and structural integrity.	[8]

Applications in Research and Development

The primary application of **1,4-Dichlorobenzene-d4** is as an internal standard in analytical methods, particularly gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[\[1\]](#)[\[9\]](#) Its use helps to correct for variations in sample preparation, injection volume, and instrument response, thereby improving the accuracy and precision of quantitative analyses.[\[10\]](#)

Common applications include:

- Environmental Analysis: Monitoring of volatile organic compounds (VOCs) and semi-volatile organic compounds (SVOCs) in water, soil, and air samples.[\[7\]](#)
- Food Safety: Quantification of contaminants, such as pesticides and industrial chemicals, in food matrices.[\[11\]](#)
- Drug Development: Used in pharmacokinetic and metabolic studies as a tracer.[\[1\]](#)

Experimental Protocols

Use as an Internal Standard in GC-MS Analysis of Environmental Samples (EPA Method 524.2)

This protocol outlines the general steps for using **1,4-Dichlorobenzene-d4** as an internal standard for the analysis of purgeable organic compounds in water, based on EPA Method 524.2.[1][12]

1. Preparation of Standards:

- Prepare a stock solution of **1,4-Dichlorobenzene-d4** in a suitable solvent (e.g., methanol) at a certified concentration.
- Prepare a series of calibration standards containing the target analytes at various concentrations.
- Spike each calibration standard and sample with a known and constant amount of the **1,4-Dichlorobenzene-d4** internal standard solution.

2. Sample Preparation (Purge and Trap):

- Place a 25 mL aliquot of the water sample into a purging vessel.
- Add the internal standard.
- An inert gas (e.g., helium) is bubbled through the sample, purging the volatile organic compounds onto a sorbent trap.
- The trap is then heated, and the analytes are desorbed onto the GC column.

3. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
 - Column: A suitable capillary column for volatile organic compounds.
 - Carrier Gas: Helium.
 - Temperature Program: An appropriate temperature program to separate the target analytes.
- Mass Spectrometer (MS) Conditions:

- Ionization Mode: Electron Ionization (EI).
- Acquisition Mode: Selected Ion Monitoring (SIM) or full scan.

4. Quantification:

- The concentration of each analyte is determined by comparing the ratio of its peak area to the peak area of the **1,4-Dichlorobenzene-d4** internal standard against the calibration curve.

Analysis of 1,4-Dichlorobenzene in Honey by GC-Isotope Dilution MS

This method describes the determination of 1,4-dichlorobenzene residues in honey samples. [\[11\]](#)

1. Sample Preparation (Steam Distillation):

- Weigh 5 g of honey into a 50 mL falcon tube.
- Dissolve the honey in 10 mL of water.
- Add 10 mL of methanol and a known amount of d4-1,4-dichlorobenzene as an internal standard.
- Vortex the sample for 1 minute.
- Perform steam distillation using a Clevenger-type apparatus.
- Extract the distillate with a suitable organic solvent (e.g., a mixture of diethyl ether and petroleum ether).
- Concentrate the extract under a gentle stream of nitrogen.

2. GC-MS Analysis:

- The analysis is performed using a gas chromatograph coupled with a mass spectrometer, operating in the selected ion monitoring (SIM) mode.

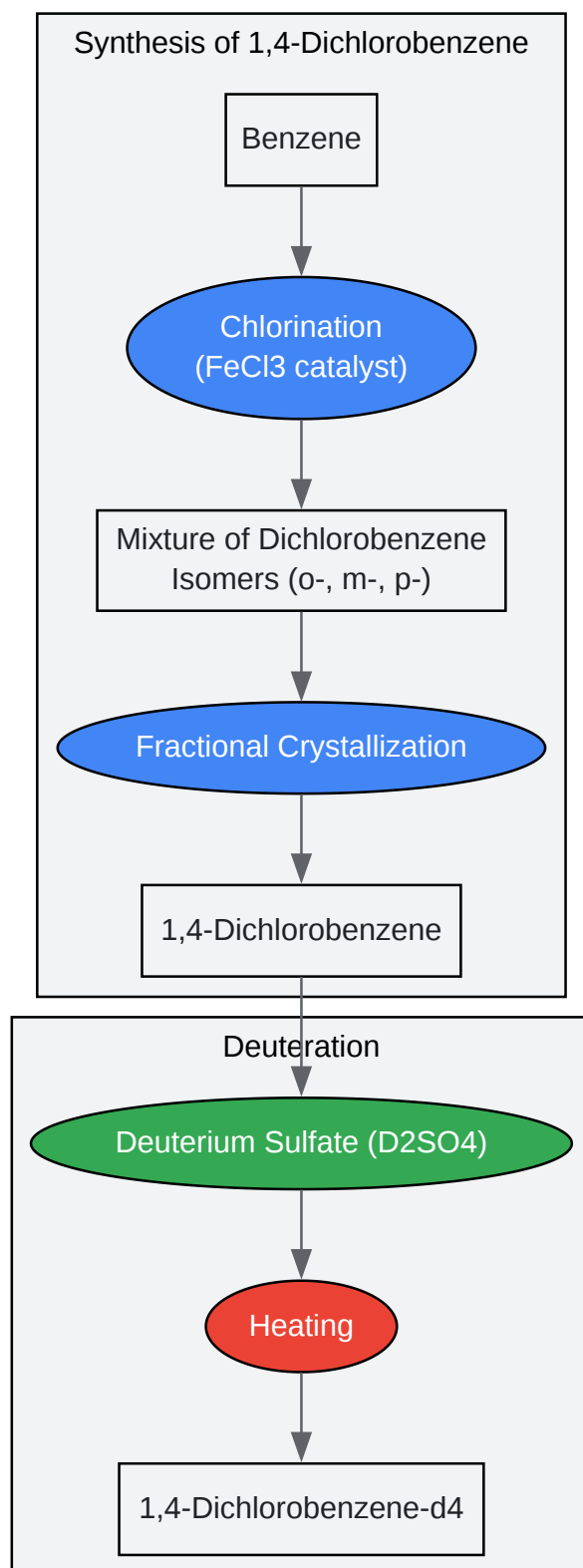
3. Quantification:

- The quantification is based on the ratio of the response of the native 1,4-dichlorobenzene to its deuterated analogue.

Synthesis

The synthesis of **1,4-Dichlorobenzene-d4** typically involves the deuteration of 1,4-dichlorobenzene. A general method for deuteration of aromatic compounds involves exchange with a deuterium source, such as deuterium sulfate, under heating.[\[13\]](#)

A simplified representation of the synthesis process is as follows:



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Caption: Synthesis and deuteration of 1,4-Dichlorobenzene.

Safety and Handling

1,4-Dichlorobenzene-d4 should be handled with care, following standard laboratory safety procedures.^[14] It is suspected of causing cancer and causes serious eye irritation.^{[2][11]}

GHS Hazard Statements:

- H319: Causes serious eye irritation.^[14]
- H351: Suspected of causing cancer.^[14]
- H410: Very toxic to aquatic life with long lasting effects.^[15]

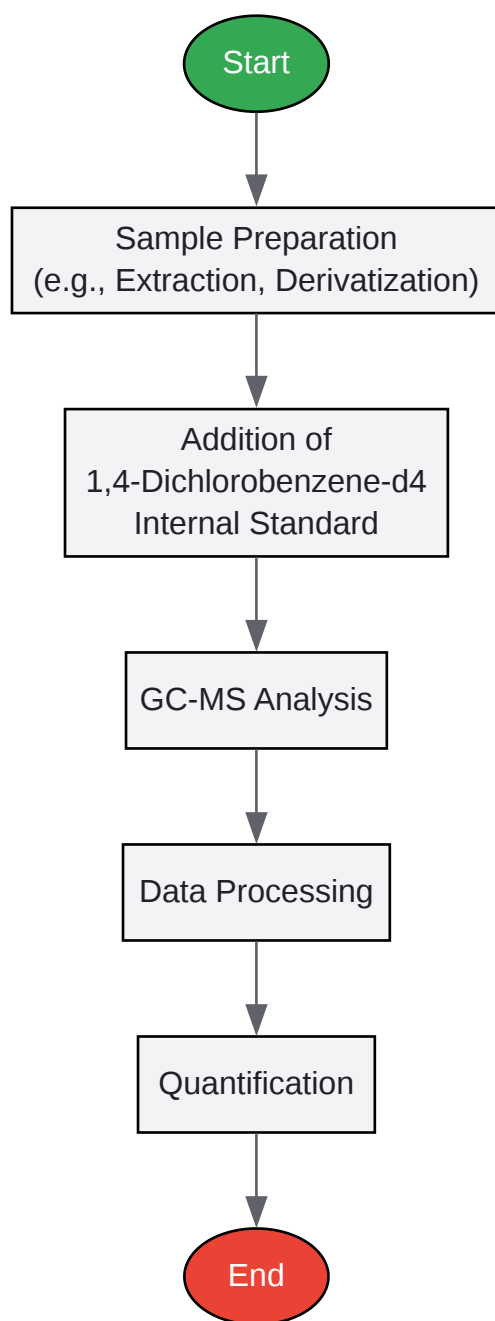
Precautionary Statements:

- P273: Avoid release to the environment.^[15]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^[14]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[14]
- P501: Dispose of contents/container in accordance with local regulations.^[15]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.^{[14][15]}

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the use of **1,4-Dichlorobenzene-d4** as an internal standard in a GC-MS analysis.



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Caption: GC-MS analytical workflow with an internal standard.

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